

Commercial Availability and Technical Applications of Olaparib-d4: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Olaparib-d4*

Cat. No.: *B10778731*

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the commercial sources, availability, and key applications of **Olaparib-d4**, a deuterated internal standard essential for the accurate quantification of the PARP inhibitor Olaparib. This document is intended for researchers, scientists, and drug development professionals engaged in preclinical and clinical studies involving Olaparib.

Introduction to Olaparib and the Role of a Deuterated Standard

Olaparib is a potent inhibitor of poly(ADP-ribose) polymerase (PARP) enzymes, PARP1 and PARP2, which play a critical role in DNA repair.^[1] By blocking the repair of DNA single-strand breaks, Olaparib leads to the accumulation of cytotoxic double-strand breaks in cancer cells with deficiencies in the homologous recombination repair pathway, a concept known as synthetic lethality. This targeted therapy has shown significant efficacy in the treatment of various cancers, including those with BRCA1/2 mutations.

Accurate quantification of Olaparib in biological matrices is paramount for pharmacokinetic and pharmacodynamic (PK/PD) studies. **Olaparib-d4**, a stable isotope-labeled analog of Olaparib, serves as an ideal internal standard for mass spectrometry-based bioanalytical methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use ensures high

precision and accuracy by correcting for variations in sample preparation and instrument response.

Commercial Sources and Availability of Olaparib-d4

Olaparib-d4 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the key information from prominent vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
Cayman Chemical	9002700	≥99% deuterated forms (d1-d4)	1 mg	\$262.00
MedChemExpress	HY-10162S3	98.59%	1 mg, 5 mg	\$450 (1 mg), \$1580 (5 mg)
Aquigen Bio Sciences	AQ-O002148	High-quality reference standard	Inquire	Inquire
Simson Pharma	O490003	High-quality	Custom Synthesis	Inquire
Veeprho	DVE001144	High-quality	Inquire	Inquire

Experimental Protocols: Quantification of Olaparib using Olaparib-d4 by LC-MS/MS

The use of **Olaparib-d4** as an internal standard is crucial for the development of robust and reliable bioanalytical methods for Olaparib quantification. Below is a generalized LC-MS/MS protocol based on published methodologies. Researchers should optimize these parameters for their specific instrumentation and matrix.

Sample Preparation (Liquid-Liquid Extraction)

- To 50 μL of plasma sample, add 10 μL of **Olaparib-d4** internal standard working solution (concentration to be optimized based on expected Olaparib levels).
- Add 200 μL of a precipitation/extraction solvent (e.g., acetonitrile or a mixture of acetonitrile and methanol, 70:30 v/v).
- Vortex the mixture for 10 seconds to precipitate proteins and extract the analyte.
- Centrifuge the samples at high speed (e.g., 16,200 RCF) for 10 minutes at 4°C to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

Liquid Chromatography Conditions

- Column: A C18 reversed-phase column is typically used (e.g., Waters Symmetry Shield C18, 4.6 mm x 50 mm, or Phenomenex Gemini C18, 2.1 mm x 150 mm, 3 μm).^[2]
- Mobile Phase A: 10 mM Ammonium Formate or Ammonium Bicarbonate in water, pH adjusted to 4.2 with formic acid.^[2]
- Mobile Phase B: Acetonitrile.
- Gradient Elution: A gradient elution is employed to achieve optimal separation. A typical gradient might start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for column re-equilibration.
- Flow Rate: Typically in the range of 0.4 - 1.0 mL/min.
- Injection Volume: 10 - 20 μL .

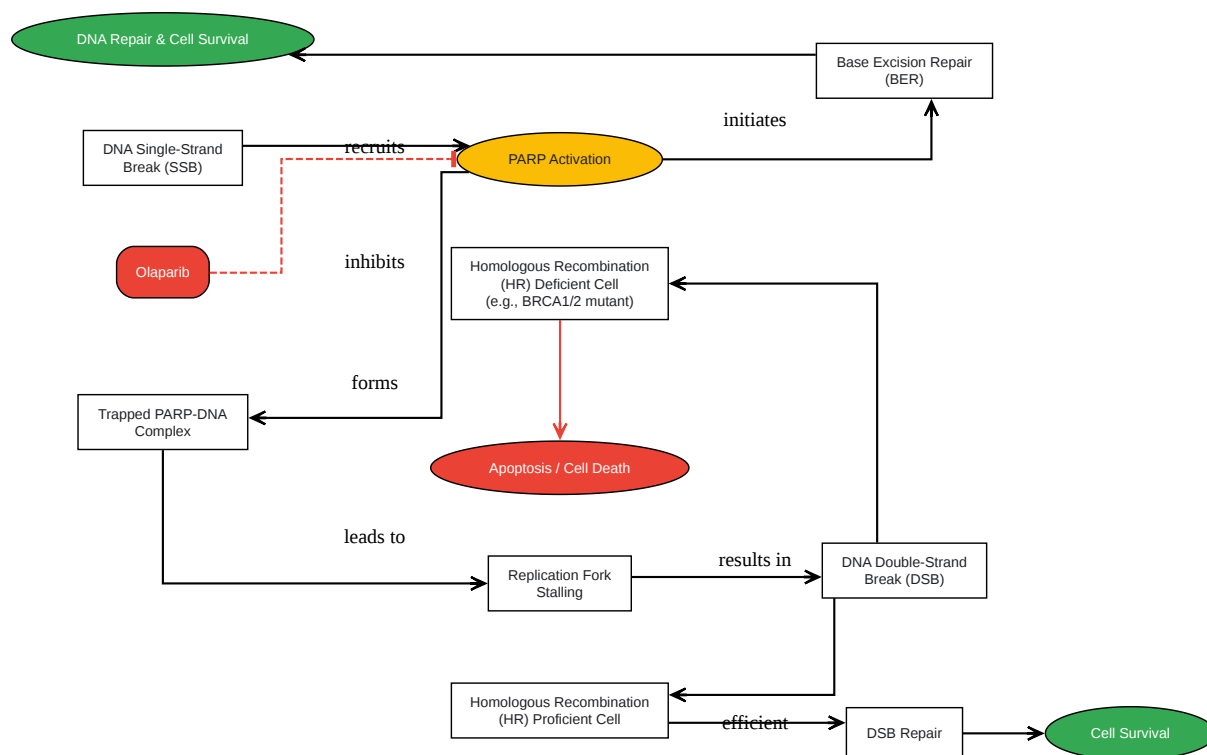
Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.^[2]
- Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
- MRM Transitions:

- Olaparib: m/z 435.2 \rightarrow 367.0 (quantifier) and other product ions for confirmation.
- **Olaparib-d4**: The precursor ion will be shifted by +4 Da (m/z 439.2), and the product ion will depend on the position of the deuterium labels. The exact transition should be determined by direct infusion of the **Olaparib-d4** standard.
- Instrument Parameters: Parameters such as ion source voltage, source temperature, collision energy, and entrance potential should be optimized for the specific mass spectrometer being used.[\[2\]](#)

Signaling Pathway and Mechanism of Action

Olaparib exerts its therapeutic effect by inhibiting PARP enzymes, which are central to the Base Excision Repair (BER) pathway responsible for repairing DNA single-strand breaks (SSBs). The following diagram illustrates this mechanism.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Olaparib via PARP inhibition.

In cells with functional homologous recombination (HR), double-strand breaks can be effectively repaired, leading to cell survival. However, in cancer cells with deficient HR

pathways (e.g., due to BRCA1/2 mutations), these DSBs cannot be properly repaired, resulting in genomic instability and subsequent cell death.

Conclusion

Olaparib-d4 is a critical tool for the accurate and precise quantification of Olaparib in research and clinical settings. Its commercial availability from multiple suppliers ensures accessibility for the scientific community. The provided experimental guidelines offer a starting point for the development of robust bioanalytical methods. A thorough understanding of Olaparib's mechanism of action, facilitated by tools like signaling pathway diagrams, is essential for the continued development and application of this important targeted therapy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercial Availability and Technical Applications of Olaparib-d4: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10778731#commercial-sources-and-availability-of-olaparib-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com